

Essential Safety and Operational Guide for Handling Perfluorononanoic Acid (PFNA)

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Compound of Interest

Compound Name: Perfluorononanoic acid

Cat. No.: B143611

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This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for the safe handling of **Perfluorononanoic acid** (PFNA) in a laboratory setting. Adherence to these procedures is essential to minimize risks and ensure a safe research environment for researchers, scientists, and drug development professionals.

Hazard Identification and GHS Classification

Perfluorononanoic acid (PFNA) is a hazardous chemical with the following classifications:

- Acute Toxicity: Harmful if swallowed or inhaled.[1][2]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[1][2]
- Carcinogenicity: Suspected of causing cancer.[1][2]
- Reproductive Toxicity: May damage fertility or the unborn child and may cause harm to breast-fed children.[1][2]
- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs (liver, spleen, and thymus) through prolonged or repeated exposure.[1]

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling PFNA. All PPE should be inspected for integrity before use.

Body Part	Personal Protective Equipment (PPE)	Specifications and Best Practices
Hands	Double Gloving: • Inner Glove • Outer Glove	<ul style="list-style-type: none">• Inner: Disposable nitrile gloves (minimum 4 mil thickness).• Outer: Heavy-duty chemical-resistant gloves such as Butyl Rubber or Neoprene. Always inspect gloves for degradation or punctures before and during use. Change gloves immediately if contaminated.
Eyes/Face	Safety Goggles and Face Shield	Use tight-fitting chemical splash goggles in combination with a face shield to provide maximum protection against splashes and airborne particles. ^[3] Eyewear must meet OSHA 29 CFR 1910.133 or European Standard EN166 standards. ^[2]
Skin/Body	Chemical-Resistant Lab Coat or Suit	A fully fastened lab coat is the minimum requirement. For tasks with a higher risk of splash or aerosol generation, a liquid-tight chemical suit (Category III, Types 3/4/6) is recommended. ^[4] ^[5] Contaminated clothing should be removed immediately and decontaminated or disposed of as hazardous waste. ^[6]
Respiratory	Air-Purifying Respirator or Self-Contained Breathing Apparatus (SCBA)	For handling solids or creating solutions, an FFP3 filtering facepiece or a half/full-face

mask with P3 filters is recommended to protect against dust and aerosols.[4] [5] For potential vapor exposure or in case of inadequate ventilation, use a combination filter (e.g., A/AX + P3).[4] A full respiratory protection program, including fit testing, is essential.

Feet

Chemical-Resistant Footwear

Closed-toe shoes are mandatory. For larger quantities or spill response, chemical-resistant boots or disposable overshoes should be worn.[4][5]

Operational Plan: Step-by-Step Procedures

1. Preparation and Engineering Controls:

- All work with PFNA, both in solid and solution form, must be conducted within a certified chemical fume hood to minimize inhalation exposure.[3]
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[2][3]
- Have a spill kit specifically designated for hazardous solids/liquids readily available.

2. Weighing and Solution Preparation (in a fume hood):

- When weighing the solid PFNA, do so on a tared weigh paper or in a container within the fume hood to contain any dust.[3]
- When preparing solutions, slowly add the PFNA to the solvent to avoid splashing.

3. Handling and Experimental Use:

- Always handle PFNA with the prescribed PPE.
- Avoid direct contact with skin, eyes, and clothing.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory area where PFNA is handled.[\[6\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.

4. Emergency Spill Protocol:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area if necessary.[\[3\]](#)
- Don Appropriate PPE: Before attempting to clean the spill, don the full PPE as outlined in the table above, including respiratory protection.[\[3\]](#)
- Contain the Spill:
 - For solid spills, carefully cover the spill with a dry, inert absorbent material like sand or vermiculite. Avoid creating dust.[\[3\]](#)
 - For liquid spills, create a dike around the spill with absorbent material.[\[3\]](#)
- Clean-up: Carefully sweep or collect the absorbed material and place it into a clearly labeled, sealed container for hazardous waste disposal.[\[5\]](#)
- Decontaminate the Area: Clean the spill area with soap and water, and collect all cleaning materials as hazardous waste.[\[3\]](#)

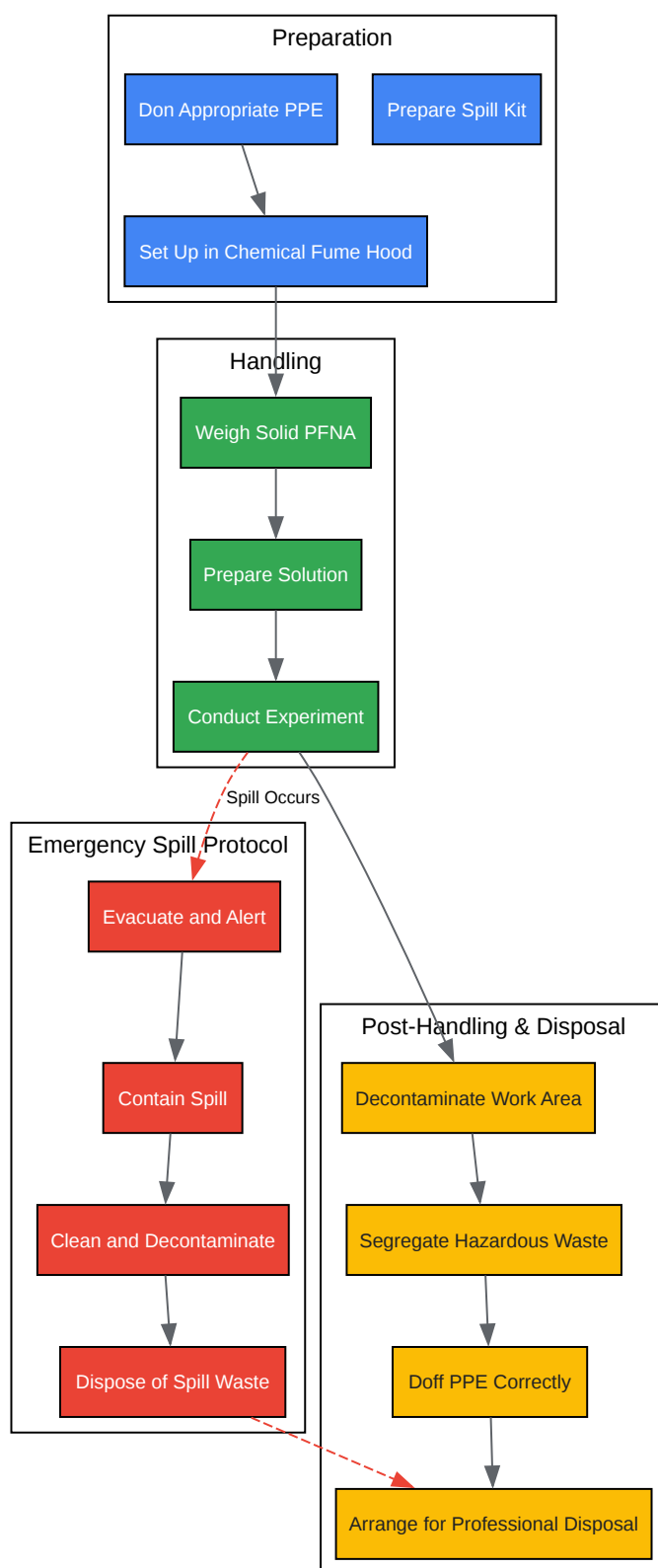
Disposal Plan

Due to its classification as a per- and polyfluoroalkyl substance (PFAS), PFNA and all materials contaminated with it must be disposed of as hazardous waste.[\[3\]](#)

- Solid Waste: Collect all solid waste, including contaminated PPE, weigh paper, and absorbent materials, in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect all liquid waste containing PFNA in a separate, compatible (e.g., glass or HDPE), and clearly labeled hazardous waste container.[3] Do not pour PFNA waste down the drain.[1]
- Disposal Method: PFNA waste must not be disposed of with household garbage.[1] Disposal must be carried out by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations. High-temperature incineration or disposal in a secure hazardous waste landfill are potential disposal methods for PFAS compounds.[7][8][9]

Workflow for Handling Perfluorononanoic Acid



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Caption: Workflow for the safe handling and disposal of **Perfluorononanoic Acid**.

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